

Application Note: Spectrophotometric Determination of Alkaline-Earth Metals Using Arsenazo I

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Compound of Interest

Compound Name: *Arsenazo I*

CAS No.: 520-10-5

Cat. No.: B1667613

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Arsenazo I, with the chemical name *o*-[(1,8-dihydroxy-3,6-disulfo-2-naphthalenyl)azo]benzenearsonic acid, is a metallochromic indicator used in the spectrophotometric determination of various metal ions. This application note provides a detailed protocol for the quantification of alkaline-earth metals, specifically calcium (Ca^{2+}) and magnesium (Mg^{2+}), using **Arsenazo I**. The method is based on the formation of a colored complex between **Arsenazo I** and the metal ions, where the absorbance of the complex is proportional to the concentration of the metal ion in the sample. This technique is valuable in various fields, including pharmaceutical analysis and biological research, for the quantification of these essential minerals.

Principle

The spectrophotometric determination of alkaline-earth metals with **Arsenazo I** relies on the formation of a stable colored complex. The reaction between the metal ion (M^{2+}) and **Arsenazo I** results in a shift in the maximum absorbance wavelength (λ_{max}) and an increase in absorbance, which can be measured using a spectrophotometer. By controlling the pH of the solution, it is possible to selectively determine certain alkaline-earth metals. For instance, the simultaneous determination of calcium and magnesium can be achieved by measuring the absorbance at two different pH values.

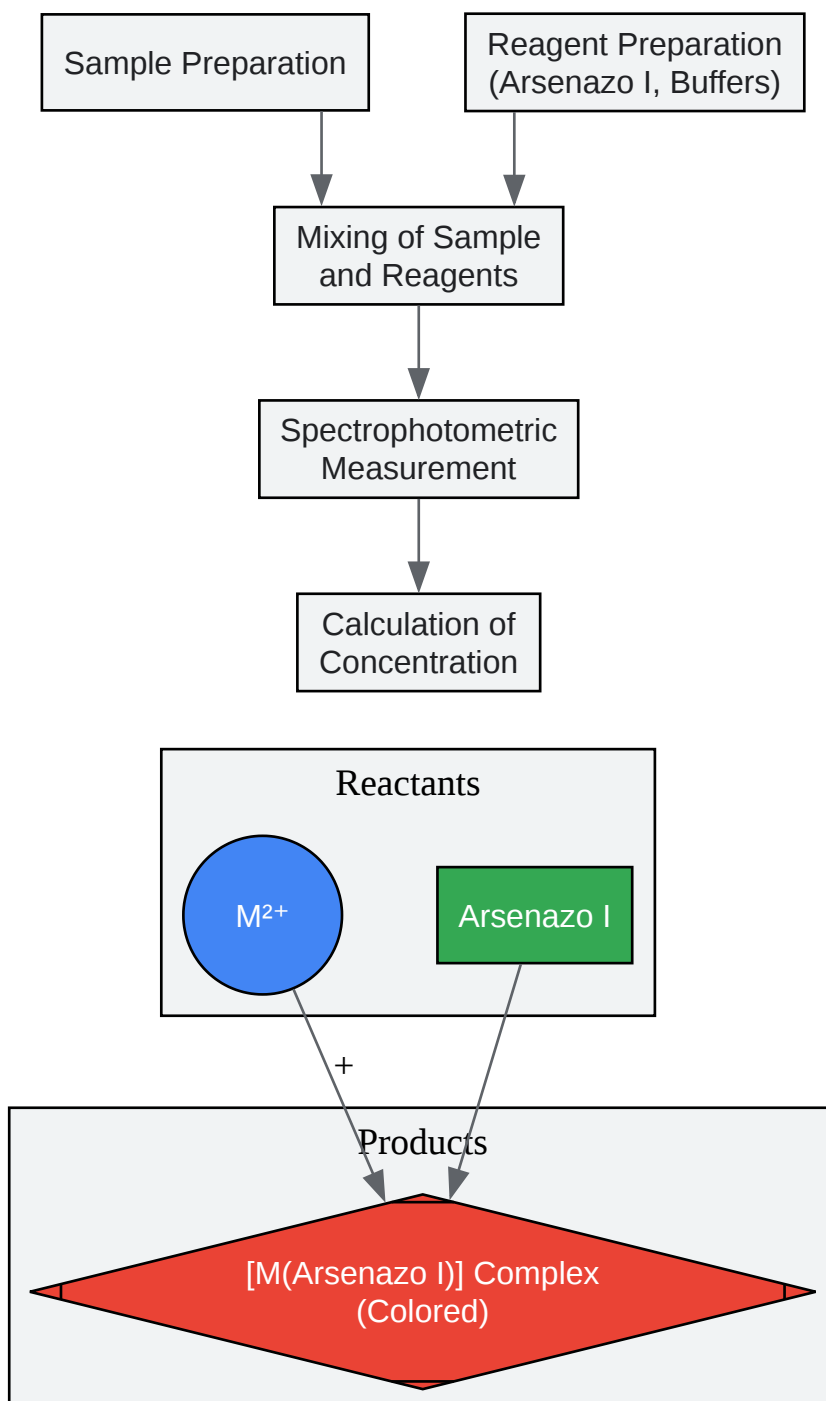
Quantitative Data

The following table summarizes the key parameters for the spectrophotometric determination of calcium and magnesium using **Arsenazo I**.

Parameter	Calcium (Ca^{2+})	Magnesium (Mg^{2+})	Reference
Optimal pH	4.1 and 8.4	8.4	[1]
Wavelength of Maximum Absorbance (λ_{max})	652 nm (at pH 4.1)	Not specified	[1]
Molar Absorptivity (ϵ)	$6.3 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at pH 4.1), $2.9 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at pH 8.4)	$9.6 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at pH 8.4)	[1]
Linear Range (Beer's Law)	0 - 0.40 ppm	0 - 0.40 ppm	[1]
Stability of Complex	At least one day	At least one day	[1]

Experimental Workflow

The general workflow for the spectrophotometric determination of alkaline-earth metals using **Arsenazo I** is depicted below.



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References

- 1. ir.library.oregonstate.edu [[jr.library.oregonstate.edu](http://ir.library.oregonstate.edu)]
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